

o-Xylene: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: o-Xylene

Cat. No.: B7882435

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Ortho-xylene (o-xylene), systematically named 1,2-dimethylbenzene, is an aromatic hydrocarbon with significant applications in the chemical and pharmaceutical industries. This guide provides an in-depth overview of its chemical properties, synthesis, applications, and relevant experimental protocols, tailored for researchers, scientists, and drug development professionals.

Core Chemical Identifiers and Properties

o-Xylene is a colorless, flammable liquid with a sweet, aromatic odor.[\[1\]](#)[\[2\]](#) It is one of three structural isomers of dimethylbenzene, the others being meta-xylene and para-xylene.[\[3\]](#)

Table 1: Key Identifiers for **o-Xylene**

Identifier	Value
CAS Number	95-47-6 [4] [5]
Molecular Formula	C ₈ H ₁₀ [3] [4] [5]
Molecular Weight	106.17 g/mol [4] [6]
IUPAC Name	1,2-Dimethylbenzene [1] [2]
Synonyms	o-Xylol, 2-Methyltoluene [3] [5]

Table 2: Physicochemical Properties of **o-Xylene**

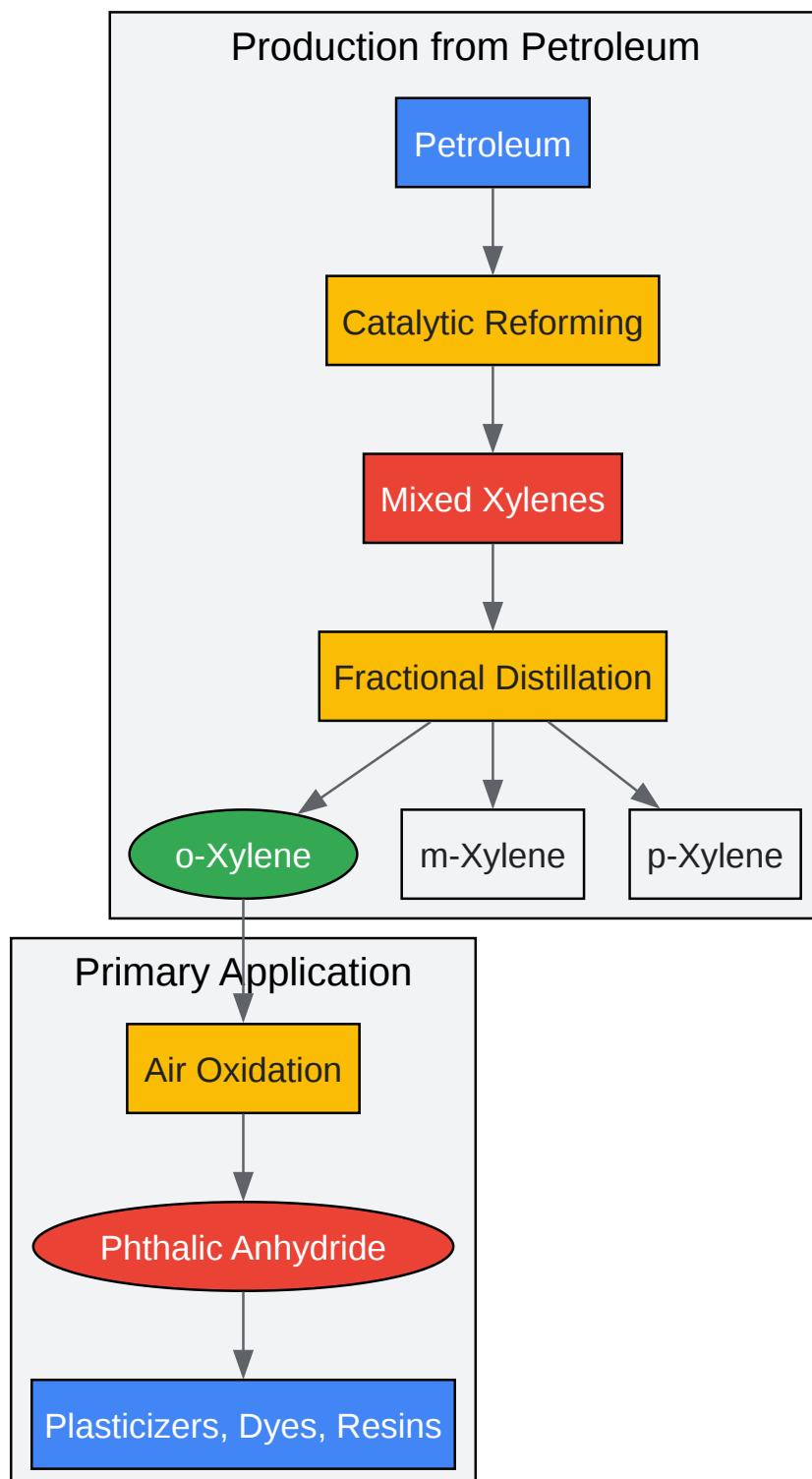
Property	Value
Appearance	Colorless liquid[2][3]
Density	0.88 g/cm ³ at 20°C[1][2]
Melting Point	-25.2°C (-13.4°F)[1]
Boiling Point	144.4°C (291.9°F)[3]
Flash Point	25°C (77°F)[1]
Solubility in Water	0.02% (20 °C)[3]
Solubility in Organic Solvents	Very soluble in ethanol, diethyl ether, acetone, and benzene[1][3]
Vapor Pressure	7 mmHg (20°C)[3]
Refractive Index (nD20)	1.505[4][7]

Production and Synthesis

The primary industrial source of **o-xylene** is petroleum. It is obtained through the catalytic reforming of petroleum naphtha, which produces a mixture of aromatic compounds, including the three xylene isomers.[2] These isomers are then separated through fractional distillation.[2][7]

A more sustainable, two-step synthesis route has also been developed using biomass-derived feedstocks. This process involves the dehydration of pinacol to yield 2,3-dimethylbutadiene, followed by a Diels-Alder reaction with acrolein and subsequent dehydration to form **o-xylene**.

Industrial Production and Primary Application of o-Xylene

[Click to download full resolution via product page](#)Production and major use of **o-xylene**.

Applications in Research and Drug Development

o-Xylene is a versatile compound with numerous applications relevant to scientific research and pharmaceutical development.

- Precursor for Phthalic Anhydride: The vast majority of commercially produced **o-xylene** is used as a feedstock for the synthesis of phthalic anhydride.[1][2][3] Phthalic anhydride is a crucial intermediate in the production of plasticizers (e.g., diethyl phthalate), dyes, and polyester resins.[1][8]
- Solvent: Due to its ability to dissolve a wide range of organic compounds, **o-xylene** is utilized as a solvent in the formulation of paints, lacquers, adhesives, and coatings.[1][9] In laboratory settings, it is used as a clearing agent in histology.[10]
- Pharmaceutical Intermediate: **o-Xylene** serves as a starting material or intermediate in the synthesis of various active pharmaceutical ingredients (APIs).[8][9][11] For instance, it is involved in the production of mefenamic acid and riboflavin (Vitamin B2).[10]
- Other Syntheses: It is also a precursor for certain pesticides and insecticides.[8][11]

Experimental Protocol: Analysis of **o-Xylene** by Gas Chromatography

The purity of **o-xylene** and the quantification of its impurities can be reliably determined using gas chromatography (GC), following methods such as ASTM D3797.[12][13] This method is suitable for analyzing impurities like nonaromatic hydrocarbons, benzene, toluene, and other xylene isomers.[12][13]

Objective: To determine the purity of an **o-xylene** sample and quantify impurities.

Materials and Equipment:

- Gas Chromatograph (GC) with a Flame Ionization Detector (FID)
- Polar-fused silica capillary column
- Microsyringe

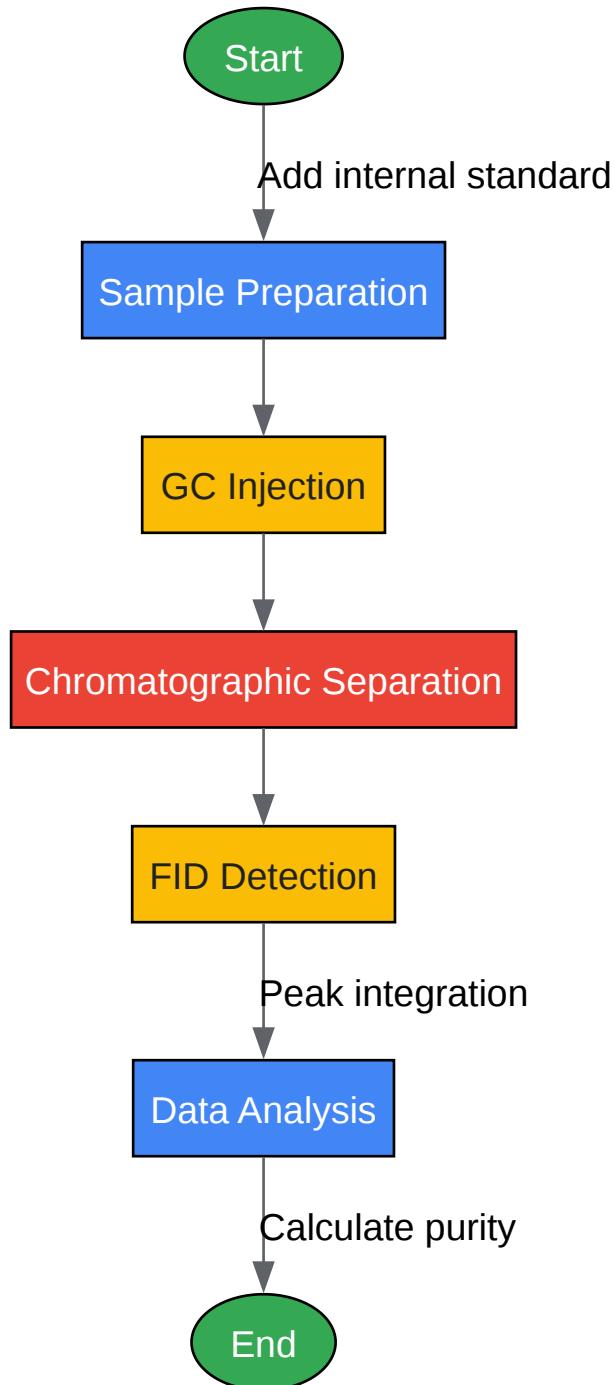
- Volumetric flasks (50 mL)
- **o-Xylene** test specimen
- Internal standard (e.g., iso-octane)
- High-purity carrier gas (e.g., Helium or Hydrogen)

Procedure:

- Instrument Setup: Install the capillary column in the GC and establish stable operating conditions as recommended by the instrument manufacturer.
- Standard Preparation:
 - Fill a 50-mL volumetric flask to the mark with the **o-xylene** sample to be tested.
 - Using a microsyringe, add a precise amount (e.g., 30 μ L) of the internal standard (iso-octane) to the flask.
 - Mix the solution thoroughly. This will create a solution with a known concentration of the internal standard.[\[12\]](#)
- Injection: Inject a small volume (e.g., 0.6 μ L) of the prepared solution into the gas chromatograph.[\[12\]](#)
- Data Acquisition: Record the resulting chromatogram.
- Analysis:
 - Identify the peaks corresponding to the internal standard, **o-xylene**, and any impurities by comparing their retention times to known standards.
 - Measure the peak areas of all identified components.
 - The concentration of each impurity is calculated relative to the internal standard.

- The purity of **o-xylene** is determined by subtracting the total percentage of all identified impurities from 100%.[\[12\]](#)

Workflow for GC Analysis of o-Xylene



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Gas chromatography analysis workflow.

Safety and Handling

o-Xylene is a flammable liquid and its vapors can form explosive mixtures with air.[14][15] It is also an irritant to the skin, eyes, and respiratory system.[2][14] High-level exposure can cause central nervous system effects such as dizziness and headache.[2]

Recommended Handling Practices:

- Work in a well-ventilated area or under a chemical fume hood.[16]
- Keep away from heat, sparks, and open flames.[16]
- Use explosion-proof electrical equipment.[14]
- Ground and bond containers when transferring material to prevent static discharge.[16]
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and protective clothing.[14]
- In case of a spill, remove all ignition sources and use an inert absorbent material for cleanup. [14]
- Store in a cool, dry, well-ventilated area in tightly closed containers.[4]

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